

8-Chloro-2,6-dimethyl-2-octene boiling point and density

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Compound of Interest

Compound Name: 8-Chloro-2,6-dimethyl-2-octene

CAS No.: 62812-91-3

Cat. No.: B8790841

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Technical Guide: 8-Chloro-2,6-dimethyl-2-octene Physicochemical Characterization, Synthesis, and Industrial Application[2][3][4] Executive Summary

8-Chloro-2,6-dimethyl-2-octene is an acyclic monoterpene halide.[2][3][4] Structurally, it is the chloride derivative of Citronellol (3,7-dimethyl-6-octen-1-ol), named systematically by reversing the carbon chain numbering to prioritize the alkene unsaturation at the C2 position.[2][3]

- Primary Utility: Electrophilic alkylating agent for constructing complex terpene skeletons.[2][3]
- Key Application: Synthesis of Methoprene (juvenile hormone analog) and Citronellonitrile (fragrance intermediate).[2][3]
- Regulatory Status: High-production volume chemical; handle with strict VOC and halogenated waste protocols.[2][3]

Physicochemical Profile

The following data aggregates experimental values for technical-grade Citronellyl Chloride (purity >95%), which corresponds to the **8-Chloro-2,6-dimethyl-2-octene** isomer.

Table 1: Critical Physical Properties[2][3]

Property	Value	Conditions / Notes
Boiling Point (Atmospheric)	~210 °C	Extrapolated from reduced pressure data.[2][3]
Boiling Point (Reduced)	98 – 100 °C	@ 14 mmHg (1.87 kPa)
Density	0.932 g/cm ³	@ 20 °C (Relative to water at 4°C)
Refractive Index ()	1.4580 – 1.4600	Characteristic of terminal chlorides.[2][3]
Molecular Weight	174.71 g/mol	Formula:
Flash Point	86 °C (187 °F)	Closed Cup (Combustible Liquid)
Solubility	Insoluble in water	Miscible with EtOH, Ether, Chloroform.[2][3]
Appearance	Colorless to pale yellow liquid	Pungent, sharp terpene odor. [2][3]



Technical Insight: The density of the chloride (0.932) is significantly higher than its precursor alcohol, Citronellol (0.855 g/cm³), due to the heavy chlorine atom, facilitating easy phase separation during aqueous workups.[2][3]

Synthesis & Production Protocols

The industrial standard for producing **8-Chloro-2,6-dimethyl-2-octene** involves the nucleophilic substitution of Citronellol (3,7-dimethyl-6-octen-1-ol).[2][3] Two primary methodologies are employed depending on the required isomeric purity and scale.[2][3]

Method A: Thionyl Chloride () Chlorination (Industrial Scale)

This method is cost-effective but requires careful management of acidic byproducts (,).[2][3]

Reagents:

- Precursor: Citronellol (1.0 eq)[2][3]
- Reagent: Thionyl Chloride (1.1 eq)[2][3]
- Catalyst: Pyridine or DMF (Catalytic amount)[2][3]
- Solvent: Dichloromethane (DCM) or Toluene[2][3]

Protocol:

- Setup: Charge a glass-lined reactor with Citronellol and Pyridine (0.05 eq) in DCM under atmosphere. Cool to 0–5 °C.[2][3]
- Addition: Add dropwise over 2 hours, maintaining internal temperature to prevent isomerization or elimination.
- Reaction: Allow to warm to room temperature (25 °C) and stir for 4 hours. Monitor by GC until alcohol conversion is >99%. [2][3]

- Quench: Pour mixture onto crushed ice/water. Neutralize aqueous phase with [.2\]\[3\]](#)
- Isolation: Separate organic layer, wash with brine, dry over [, and concentrate under vacuum.](#)
- Purification: Distill under high vacuum (0.1 mmHg) to obtain clear oil.

Method B: Appel Reaction (High Purity / Lab Scale)

Uses Triphenylphosphine ([\)](#)

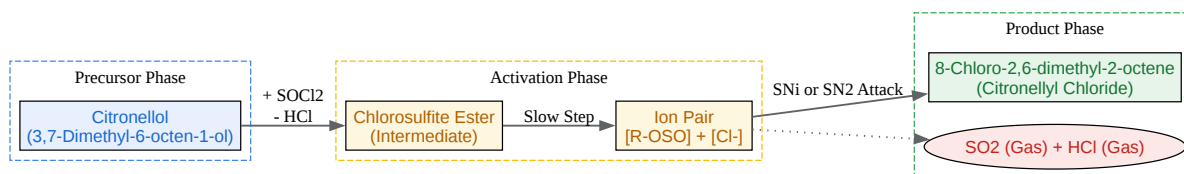
and Carbon Tetrachloride ([\)](#)

or Hexachloroacetone to avoid acidic conditions, preserving the double bond geometry.[.2\]\[3\]](#)

Mechanism: The reaction proceeds via an oxophosphonium intermediate, which undergoes attack by chloride, inverting the stereocenter at C8 (if chiral).[.2\]\[3\]](#)

Reaction Pathway & Mechanism

The transformation from Citronellol to **8-Chloro-2,6-dimethyl-2-octene** involves the activation of the hydroxyl group followed by nucleophilic displacement.[.2\]\[3\]](#)



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Caption: Mechanism of Citronellol Chlorination via Thionyl Chloride (S_Ni/S_N2 pathway).[.2\]\[3\]](#)

Applications in Drug & Agrochemical Development[2][3]

A. Insect Growth Regulators (Methoprene Synthesis)

8-Chloro-2,6-dimethyl-2-octene is a "C10-Building Block" used to synthesize Methoprene, a juvenile hormone analog that prevents mosquito larvae from maturing.[2][3]

- Workflow: The chloride undergoes alkylation with a thiophenol or similar nucleophile, followed by coupling with a C5 fragment (e.g., isopropyl crotonate derivative) to form the C15 backbone of Methoprene.[2][3]

B. Fragrance Synthesis (Citronellonitrile)[2][3]

- Reaction: Cyanation of the chloride using NaCN/DMSO.[2][3]
- Product: Citronellonitrile (lemon-like odor), used as a stable citrus fragrance in detergents where Citronellal would degrade.[2][3]

Safety & Handling (SDS Summary)

Hazard Class	GHS Category	Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[2][3]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2][3]
Aquatic Toxicity	Category 2	H411: Toxic to aquatic life with long-lasting effects.[2][3]

Handling Protocols:

- Storage: Store under inert gas (or Ar) at 2–8 °C. The allylic/homoallylic nature makes it susceptible to oxidation and polymerization over time.[2][3]

- Spill Response: Absorb with vermiculite.[2][3] Do not wash into drains due to high aquatic toxicity (
< 10 mg/L).[2][3]

References

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